

# Application Notes and Protocols for PF-06835919, a Ketohexokinase (KHK) Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PF-06835919

Cat. No.: B610014

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## Introduction

**PF-06835919** is a potent and selective inhibitor of ketohexokinase (KHK), the primary enzyme responsible for the phosphorylation of fructose to fructose-1-phosphate (F1P).[1] This initial step is crucial in fructose metabolism, and its inhibition has been explored as a therapeutic strategy for metabolic disorders such as non-alcoholic fatty liver disease (NAFLD) and type 2 diabetes.[2] **PF-06835919** inhibits both isoforms of KHK, KHK-C and KHK-A.[3] This document provides detailed protocols for a cell-based assay to determine the inhibitory activity of **PF-06835919** on KHK.

## Mechanism of Action

Ketohexokinase exists in two isoforms, KHK-C and KHK-A, which differ in their affinity for fructose. KHK-C, predominantly found in the liver, kidney, and intestine, exhibits a high affinity for fructose, while KHK-A has a lower affinity. By inhibiting KHK, **PF-06835919** blocks the initial and rate-limiting step of fructose metabolism. This blockage leads to a reduction in the downstream production of F1P and subsequently mitigates the metabolic consequences associated with excessive fructose consumption, such as increased de novo lipogenesis and uric acid production.

## Quantitative Data Summary

The inhibitory potency of **PF-06835919** against KHK has been determined in both enzymatic and cell-based assays. The following tables summarize the available quantitative data.

Table 1: Enzymatic Inhibition of KHK by **PF-06835919**

Isoform	IC50 (nM)
KHK-C	8.4[3]
KHK-A	66[3]

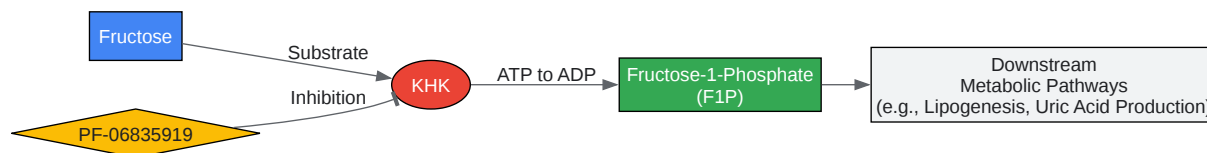
Table 2: Cell-Based Inhibition of KHK by a KHK Inhibitor (BI-9787) in HepG2 Cells

Cell Line	Assay Readout	IC50 (nM)
HepG2	Fructose-1-Phosphate (F1P) levels	123[4]

Note: Data for a comparable KHK inhibitor, BI-9787, is provided as a reference for a typical cell-based assay result.

## Signaling Pathway and Experimental Workflow

To visualize the mechanism of KHK and the experimental approach to its inhibition, the following diagrams are provided.



## Preparation

1. Culture Hepatocytes  
(e.g., HepG2, Primary Human Hepatocytes)

2. Prepare Serial Dilutions  
of PF-06835919

## Treatment

3. Pre-incubate Cells with  
PF-06835919

4. Stimulate with Fructose

## Analysis

5. Lyse Cells

6. Measure KHK Activity  
(e.g., F1P levels or ADP production)

7. Calculate IC50

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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)